

# Application Notes and Protocols for UPLC-Q-Orbitrap MS Analysis of Bassianolide

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Bassianolide** is a cyclooligomer depsipeptide with insecticidal and ionophoric properties, produced by various entomopathogenic fungi such as Beauveria bassiana. Its potential applications in agriculture and pharmacology necessitate sensitive and accurate analytical methods for its detection and quantification. This document provides a detailed application note and protocol for the analysis of **Bassianolide** using Ultra-Performance Liquid Chromatography coupled with Quadrupole-Orbitrap Mass Spectrometry (UPLC-Q-Orbitrap MS). This high-resolution mass spectrometry technique offers excellent sensitivity and selectivity for the analysis of complex matrices.

## **Quantitative Data Summary**

The following table summarizes the key quantitative parameters for the UPLC-Q-Orbitrap MS analysis of **Bassianolide**. These values are compiled from established methods and serve as a reference for method setup and performance evaluation.



| Parameter                   | Value                          | Reference |
|-----------------------------|--------------------------------|-----------|
| Precursor Ion ([M+H]+)      | m/z 909.5                      | [1][2][3] |
| Key Fragment Ions           | m/z 228.1, 342.2, 456.3, 684.5 | [4]       |
| Retention Time (Typical)    | 5.0 - 7.0 min                  | [1][2][3] |
| Limit of Detection (LOD)    | 0.5 - 5.0 μg/L                 | [5][6]    |
| Limit of Quantitation (LOQ) | 1.5 - 15.0 μg/L                | [5][6]    |
| Linearity (R²)              | > 0.99                         | [5][7]    |
| Recovery                    | 80 - 115%                      | [1][3]    |
| Precision (RSD)             | 0.1 - 8.0%                     | [1][3]    |

# **Experimental Protocols Sample Preparation from Fungal Culture**

This protocol describes the extraction of **Bassianolide** from fungal cultures for UPLC-Q-Orbitrap MS analysis.[1][2][8][9][10]

#### Materials:

- Fungal culture (e.g., Beauveria bassiana) grown in a suitable liquid or on solid media.
- 70% Ethanol (EtOH) in water (v/v), LC-MS grade.
- Ethyl acetate, LC-MS grade (for liquid-liquid extraction, if required).
- Water, LC-MS grade.
- Methanol, LC-MS grade.
- Centrifuge tubes (50 mL).
- Ultrasonic bath.
- · Centrifuge.



- Syringe filters (0.22 μm, PTFE or nylon).
- Vials for UPLC analysis.

#### Procedure:

- Harvesting:
  - For liquid cultures, separate the mycelia from the broth by filtration.
  - For solid cultures, scrape the fungal biomass from the surface of the agar.
- Extraction:
  - Accurately weigh a portion of the fungal biomass or lyophilized culture.
  - Add 70% ethanol to the sample in a centrifuge tube (e.g., 10 mL of solvent per 1 g of sample).[1][2]
  - Vortex the sample vigorously for 1 minute.
  - Place the sample in an ultrasonic bath for 30 minutes to facilitate cell disruption and extraction of metabolites.[1][2]
- Centrifugation:
  - Centrifuge the sample at 4000 rpm for 10 minutes to pellet the cellular debris.
- Supernatant Collection:
  - Carefully collect the supernatant containing the extracted metabolites.
- Solvent Evaporation and Reconstitution:
  - Evaporate the supernatant to dryness under a gentle stream of nitrogen or using a rotary evaporator.
  - Reconstitute the dried extract in a suitable volume of the initial mobile phase (e.g., 1 mL of 90:10 water:acetonitrile with 0.1% formic acid).



- Filtration:
  - Filter the reconstituted sample through a 0.22 μm syringe filter into a UPLC vial.
- Storage:
  - Store the prepared samples at 4°C until analysis. For long-term storage, -20°C or -80°C is recommended.

# **UPLC-Q-Orbitrap MS Analysis**

This protocol outlines the instrumental parameters for the analysis of **Bassianolide**.

Instrumentation:

• UPLC system coupled to a Q-Exactive Orbitrap Mass Spectrometer or equivalent.

**UPLC Conditions:** 



| Parameter          | Setting  |
|--------------------|--|
| Column             | C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm particle size) |
| Mobile Phase A     | Water with 0.1% formic acid and 5 mM ammonium formate                |
| Mobile Phase B     | Acetonitrile with 0.1% formic acid                                   |
| Flow Rate          | 0.3 mL/min   |
| Injection Volume   | 5 μL   |
| Column Temperature | 40°C   |
| Gradient Program   | Time (min)   |
| 0.0                |  |
| 1.0                | _  |
| 8.0                | _  |
| 10.0               | _  |
| 10.1               | _  |
| 12.0               | _  |

## Q-Orbitrap MS Conditions:



| Parameter                 | Setting   |
|---------------------------|---|
| Ionization Mode           | Positive Electrospray Ionization (ESI+)                   |
| Capillary Voltage         | 3.5 kV  |
| Source Temperature        | 320°C   |
| Sheath Gas Flow Rate      | 40 (arbitrary units)                                      |
| Auxiliary Gas Flow Rate   | 10 (arbitrary units)                                      |
| Scan Mode                 | Full MS / dd-MS2 (TopN) or All Ion<br>Fragmentation (AIF) |
| Full MS Scan Range        | m/z 150 - 1000  |
| Full MS Resolution        | 70,000  |
| dd-MS2 Resolution         | 17,500  |
| Collision Energy (HCD)    | Stepped 20, 30, 40 eV                                     |
| Data Acquisition Software | Instrument-specific software (e.g., Xcalibur)             |

# **Visualizations**



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## References

- 1. mdpi.com [mdpi.com]
- 2. Multi-Mycotoxin Analysis in Italian Grains Using Ultra-High-Performance Chromatography Coupled to Quadrupole Orbitrap Mass Spectrometry [mdpi.com]
- 3. Rapid analysis of insecticidal metabolites from the entomopathogenic fungus Beauveria bassiana 331R using UPLC-Q-Orbitrap MS PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. LC-MS/MS Tandem Mass Spectrometry for Analysis of Phenolic Compounds and Pentacyclic Triterpenes in Antifungal Extracts of Terminalia brownii (Fresen) - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Development and validation of the UPLC-MS method for simultaneous determination of six new psychoactive substances PMC [pmc.ncbi.nlm.nih.gov]
- 6. Development and validation of a novel UPLC-Q-Orbitrap HRMS method for determining p-Nitroaniline and its metabolites in blood PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. LC-MS based identification of stylosin and tschimgine from fungal endophytes associated with Ferula ovina PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. A method for filamentous fungal growth and sample preparation aimed at more consistent MALDI-TOF MS spectra despite variations in growth rates and/or incubation times
  PMC [pmc.ncbi.nlm.nih.gov]
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